Section 1: Core Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name:	*Methyl 3-Acetoxy-5-amino-4-methoxybenzoate*
CAS No.:	*838856-87-4*
Cat. No.:	*B1530488*

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Methyl 3-acetoxy-5-amino-4-methoxybenzoate is a polysubstituted aromatic ester. Its unique arrangement of amino, acetoxy, and methoxy functional groups makes it a tailored building block for complex organic synthesis. The strategic placement of these groups influences the molecule's reactivity, solubility, and utility as a precursor in multi-step synthetic processes.

Chemical Structure

The structural architecture is key to its function. The electron-donating amino and methoxy groups activate the benzene ring, while the acetoxy and methyl ester groups provide handles for subsequent chemical transformations.

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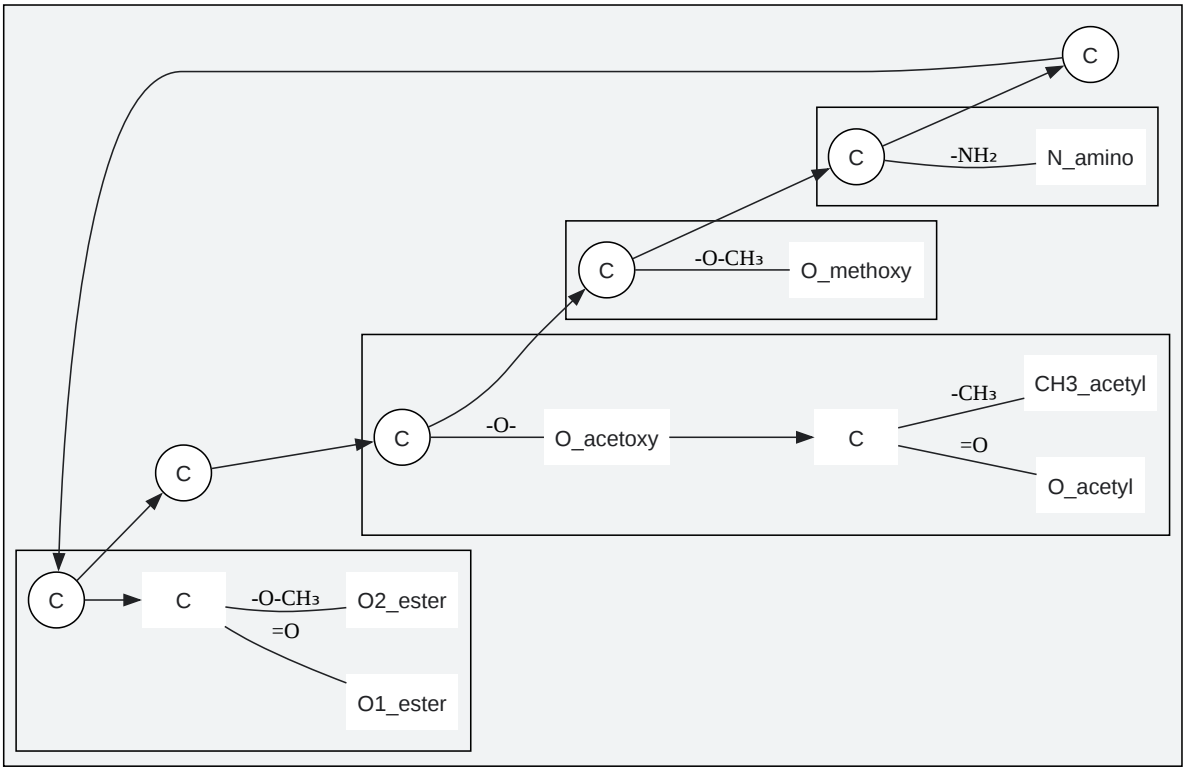


Figure 1: Chemical Structure of Methyl 3-Acetoxy-5-amino-4-methoxybenzoate

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Caption: Figure 1: Structure of **Methyl 3-Acetoxy-5-amino-4-methoxybenzoate**.

Compound Identifiers and Properties

Precise identification is critical for regulatory and experimental purposes. The following table summarizes key identifiers and physicochemical properties.

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Property	Value	Source
IUPAC Name	Methyl 3-acetoxy-5-amino-4-methoxybenzoate	-
CAS Number	838856-87-4	[1][2]
Molecular Formula	$C_{11}H_{13}NO_5$	[2]
Molecular Weight	239.22 g/mol	[2]
Purity (Typical)	≥97%	[2]
Physical Form	Solid (Predicted)	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Predicted to be soluble in polar organic solvents like methanol, ethyl acetate, and DMSO.	-

Section 2: Predictive Spectroscopic Profile

While dedicated experimental spectra for this specific molecule are not widely published, a robust predictive analysis can be performed based on its functional groups and data from structurally analogous compounds. This predictive profile is an essential tool for reaction monitoring and quality control during synthesis.

Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$)

- Aromatic Protons (2H): Two singlets are expected due to their para relationship and distinct electronic environments. One proton is ortho to the amino group, and the other is ortho to the acetoxy group. Predicted shifts: ~δ 6.5-7.0 ppm.
- Amino Protons ($-NH_2$): A broad singlet, typically around ~δ 3.5-4.5 ppm. The chemical shift can vary significantly with concentration and solvent.
- Methoxy Protons ($-OCH_3$): A sharp singlet at ~δ 3.8-4.0 ppm.

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- Ester Methyl Protons (-$COOCH_3$): A sharp singlet at ~δ 3.7-3.9 ppm.
- Acetoxy Methyl Protons (-$OCOCH_3$): A sharp singlet at ~δ 2.2-2.4 ppm.

Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$)

- Carbonyl Carbons (C=O): Two distinct signals are expected for the ester and acetoxy groups in the range of ~δ 165-175 ppm.
- Aromatic Carbons (C-Ar): Six signals are expected between ~δ 100-160 ppm. Carbons attached to oxygen (C-O) will be downfield, while those attached to the amino group (C-N) will be significantly influenced.
- Methoxy Carbon (-OCH_3): A signal around ~δ 55-60 ppm.
- Ester Methyl Carbon (-$COOCH_3$): A signal around ~δ 50-55 ppm.
- Acetoxy Methyl Carbon (-$OCOCH_3$): A signal around ~δ 20-25 ppm.

Predicted Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Functional Group	Vibration Mode
3450-3300	-NH_2	N-H Stretch (doublet)
3050-3000	Aromatic C-H	C-H Stretch
2980-2850	Aliphatic C-H	C-H Stretch (methyl groups)
~1760	Acetoxy C=O	C=O Stretch
~1720	Ester C=O	C=O Stretch
1620-1580	Aromatic C=C	C=C Stretch
1250-1180	Acetoxy C-O	C-O Stretch (asymmetric)
1150-1050	Methoxy/Ester C-O	C-O Stretch

Predicted Mass Spectrometry (EI-MS)

- Molecular Ion (M^+): A prominent peak is expected at m/z = 239.

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- Key Fragments:
  - m/z = 197: Loss of the acetyl group (-CH_2CO).
  - m/z = 182: Loss of the acetoxy group radical (-•$OCOCH_3$).
  - m/z = 180: Loss of the carbomethoxy group (-$COOCH_3$).
  - m/z = 43: Acetyl cation ($[CH_3CO]^+$), often a base peak for acetate-containing compounds.

Section 3: Proposed Synthesis and Workflow

There is no standard, published synthesis for **Methyl 3-acetoxy-5-amino-4-methoxybenzoate**. However, a logical and efficient pathway can be designed starting from commercially available methyl vanillate. This proposed route leverages well-established aromatic substitution reactions.

Proposed Synthetic Pathway

The synthesis hinges on the careful introduction of the amino and acetoxy groups onto the methyl vanillate scaffold. The directing effects of the existing hydroxyl and methoxy groups are leveraged to control regioselectivity.

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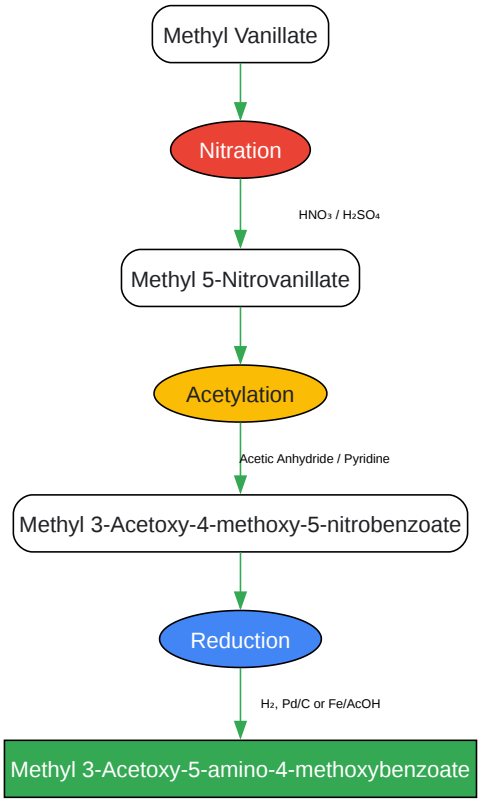


Figure 2: Proposed Synthetic Pathway

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Caption: Figure 2: A plausible multi-step synthesis from methyl vanillate.

Hypothetical Experimental Protocol

This protocol is a self-validating system, with clear steps for execution and analysis.

Step 1: Nitration of Methyl Vanillate

- Rationale: The hydroxyl and methoxy groups are ortho, para-directing. Nitration is expected to occur at the C5 position, which is sterically accessible and activated.
- Procedure:
  1. Cool a solution of methyl vanillate (1.0 eq) in concentrated sulfuric acid to 0°C in an ice bath.

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2. Add a pre-cooled mixture of nitric acid (1.1 eq) and sulfuric acid dropwise, maintaining the temperature below 5°C.
3. Stir the reaction for 2-3 hours at 0-5°C.
4. Monitor reaction completion via TLC (Thin Layer Chromatography).
5. Carefully pour the reaction mixture onto crushed ice. The solid precipitate is the product, Methyl 5-nitrovanillate.
6. Filter the solid, wash with cold water until the filtrate is neutral, and dry under vacuum.

Step 2: Acetylation of Methyl 5-Nitrovanillate

- Rationale: The phenolic hydroxyl group is acetylated to form the target acetoxy group. This is a standard protection/functionalization step.
- Procedure:
  1. Dissolve the dried Methyl 5-nitrovanillate (1.0 eq) in pyridine or a similar non-protic base.
  2. Add acetic anhydride (1.5 eq) dropwise.
  3. Stir the mixture at room temperature for 4-6 hours.
  4. Monitor by TLC.
  5. Quench the reaction by adding water. Extract the product into ethyl acetate.
  6. Wash the organic layer with dilute HCl (to remove pyridine), saturated $NaHCO_3$, and brine.
  7. Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate in vacuo to yield Methyl 3-acetoxy-4-methoxy-5-nitrobenzoate.

Step 3: Reduction of the Nitro Group

- Rationale: The nitro group is selectively reduced to an amino group. Catalytic hydrogenation is a clean and efficient method. An alternative is using a metal in acid, such as iron in acetic

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acid.[3]

- Procedure (Catalytic Hydrogenation):

1. Dissolve the nitro-intermediate (1.0 eq) in methanol or ethyl acetate.
2. Add a catalytic amount of 10% Palladium on Carbon (Pd/C).
3. Purge the flask with hydrogen gas and maintain a hydrogen atmosphere (e.g., using a balloon).
4. Stir vigorously at room temperature until hydrogen uptake ceases (typically 6-12 hours).
5. Monitor by TLC.
6. Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
7. Concentrate the filtrate under reduced pressure to yield the final product, **Methyl 3-acetoxy-5-amino-4-methoxybenzoate**.
8. Recrystallize from a suitable solvent system (e.g., ethanol/water) for further purification if needed.

Section 4: Applications in Pharmaceutical Development

The primary documented value of this compound is as a key intermediate in the synthesis of macrolide antibiotics.[4] Its specific functional groups are pre-cursors to moieties found in complex drug molecules.

Role as a Macrolide Precursor

Methyl 3-acetoxy-5-amino-4-methoxybenzoate serves as a crucial building block for creating the complex side chains or core components of drugs like clarithromycin and other erythromycin derivatives.[4] The amino and acetoxy groups provide reactive sites for coupling reactions, allowing for the stepwise construction of the larger, biologically active molecule.

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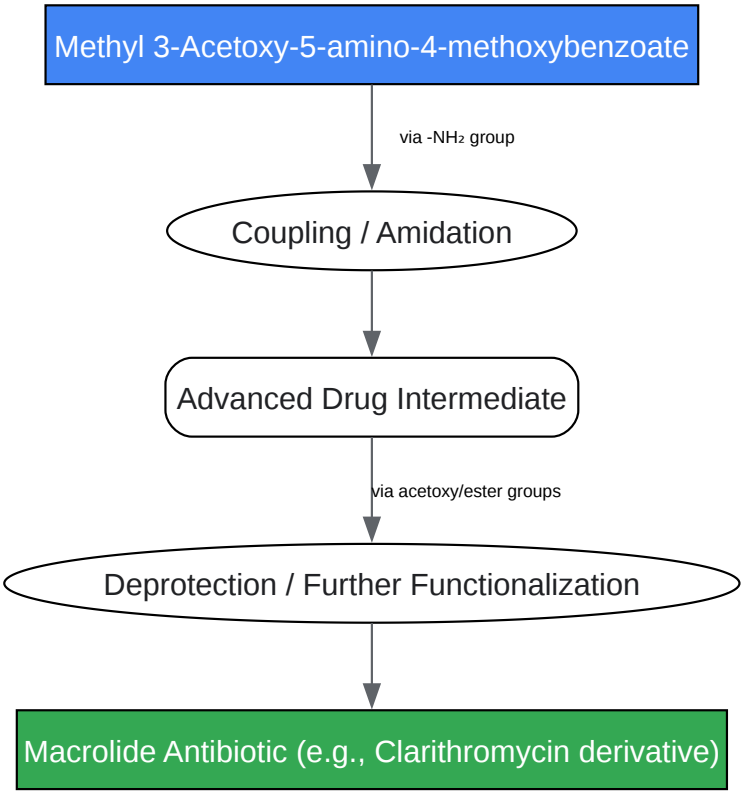


Figure 3: Role as a Pharmaceutical Intermediate

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Sources

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